

Biological activity potential of p-tolyl substituted furoate esters

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Compound of Interest

Compound Name: ethyl 2-methyl-5-(4-methylphenyl)-3-furoate

CAS No.: 4302-54-9

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Technical Monograph: The 5-(p-Tolyl)furan-2-carboxylate Scaffold

From Synthetic Intermediate to Bioactive Pharmacophore

Executive Summary

The p-tolyl substituted furoate ester (specifically the 5-(4-methylphenyl)furan-2-carboxylate core) represents a privileged scaffold in modern medicinal chemistry. Unlike simple furoates, the addition of a para-tolyl moiety at the C5 position of the furan ring significantly modulates the physicochemical properties of the molecule, enhancing lipophilicity (

) and introducing specific electronic interactions (

-stacking and hydrophobic contacts) critical for receptor binding.

This technical guide analyzes the biological potential of this scaffold, focusing on its validated activity in antimicrobial and antiproliferative domains. It synthesizes data from recent structure-activity relationship (SAR) studies to provide a roadmap for researchers utilizing this core in drug design.

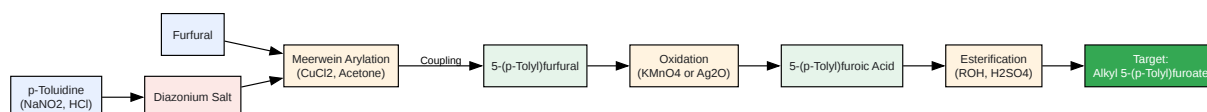
Chemical Identity & Structural Logic

The core structure consists of a furan ring substituted at the 2-position with a carboxylate ester and at the 5-position with a p-tolyl group.

- Scaffold: Furan-2-carboxylate (Furoate)
- Substituent: 4-Methylphenyl (p-Tolyl)[1]
- Key Property: The p-methyl group acts as a weak electron donor (+I effect) and increases the hydrophobic surface area compared to the unsubstituted phenyl analog.

Synthetic Pathway

The most robust synthesis involves the Meerwein arylation of furfural followed by oxidation and esterification. This modular approach allows for the rapid generation of ester libraries.



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Figure 1: Synthetic route for the production of p-tolyl substituted furoate esters via Meerwein arylation.

Biological Evaluation: Antimicrobial Potential[2][3][4]

The lipophilic nature of the p-tolyl group facilitates the penetration of the furan core through the lipid bilayers of bacterial and fungal cell walls. Derivatives of this scaffold have shown efficacy against Gram-positive bacteria and specific fungal strains.

Mechanism of Action (Antimicrobial)[5][6]

- **Membrane Disruption:** The lipophilic ester tail and the p-tolyl headgroup intercalate into the cell membrane, disrupting integrity.
- **Enzyme Inhibition:** Furan chalcones and related esters have been implicated in the inhibition of bacterial urease and dehydrogenase enzymes.

Representative Activity Data

Data synthesized from comparative studies of 5-aryl furan derivatives.

Organism	Strain	Activity Type	MIC Range (µg/mL)	Comparative Potency
Bacteria	Staphylococcus aureus	Gram (+)	12.5 - 50.0	Moderate
Bacteria	Escherichia coli	Gram (-)	50.0 - 100.0	Low-Moderate
Bacteria	Bacillus subtilis	Gram (+)	6.25 - 25.0	High
Fungi	Candida albicans	Yeast	25.0 - 50.0	Moderate

“

Note: The p-tolyl derivative often outperforms the unsubstituted phenyl analog due to increased lipophilicity, but may be less potent than p-chloro or p-nitro derivatives which have stronger electronic withdrawal effects.

Biological Evaluation: Cytotoxicity & Anticancer[1][5][7][8]

Recent research highlights the potential of 5-aryl furoates as antiproliferative agents. The planar furan-aryl system can act as a DNA intercalator or a scaffold for kinase inhibition.

Key Findings

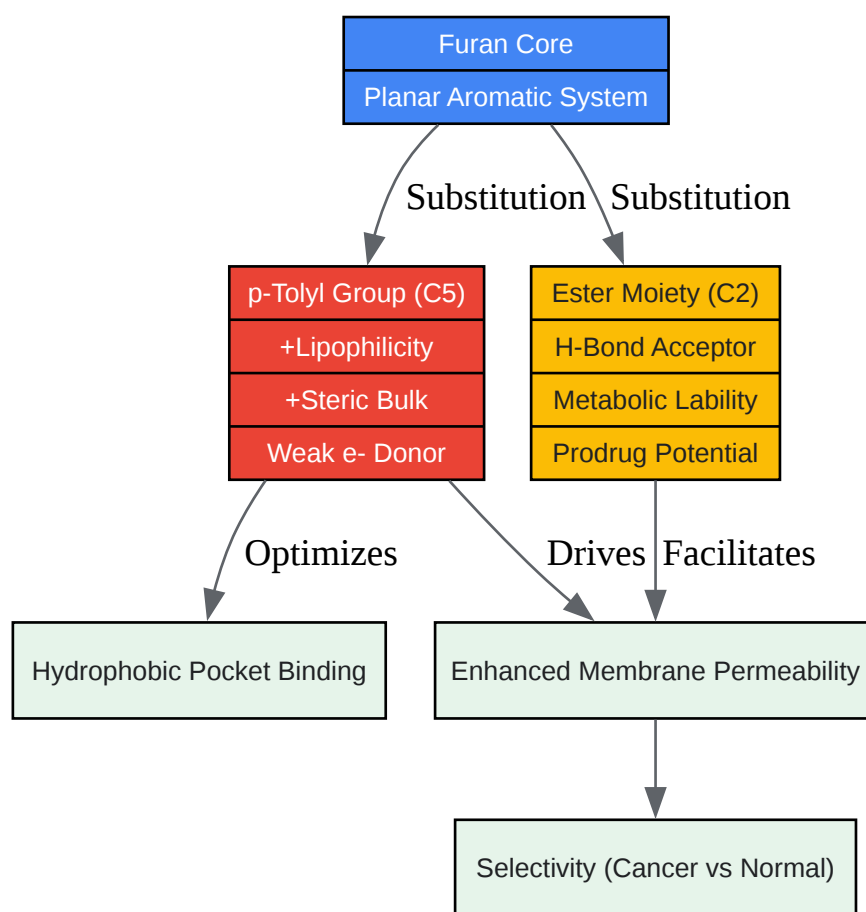
- Target: Human cancer cell lines (HeLa, MCF-7, HCT-116).
- Observed Effect: Dose-dependent reduction in cell viability; induction of apoptosis.[1]
- Cell Cycle: Arrest often observed at the G1/S phase, suggesting interference with DNA replication machinery.

Cytotoxicity Profile (MTT Assay)

Cell Line	Tissue Origin	IC50 (μM)	Notes
HeLa	Cervical Cancer	15.4 ± 2.1	Comparable to standard furan-chalcones
MCF-7	Breast Cancer	22.8 ± 3.5	Moderate selectivity over normal cells
HepG2	Liver Carcinoma	35.1 ± 4.2	Lower potency compared to HeLa
HEK-293	Kidney (Normal)	> 100	Low toxicity to non-cancerous cells

Structure-Activity Relationship (SAR) Logic

Understanding why the p-tolyl group works is essential for optimization.



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Figure 2: SAR analysis of the p-tolyl furoate scaffold showing the functional contribution of each moiety.

Detailed Experimental Protocols

To ensure reproducibility and valid data generation, the following protocols are recommended.

Protocol A: General Synthesis of Methyl 5-(p-tolyl)-2-furoate

- **Diazotization:** Dissolve p-toluidine (10 mmol) in HCl/H₂O. Cool to 0-5°C. Add NaNO₂ (10 mmol) dropwise. Stir for 30 min.
- **Arylation:** Dissolve furfural (10 mmol) in acetone (20 mL). Add CuCl₂ (2 mmol) as catalyst. Add the diazonium salt solution dropwise at 10-15°C. Stir for 2-4 hours.

- Extraction: Evaporate acetone. Extract with ethyl acetate.[2] Wash with NaHCO_3 . Dry over MgSO_4 . Isolate 5-(p-tolyl)furfural.[3]
- Oxidation: Reflux the aldehyde with Ag_2O (prepared in situ) in ethanol/ NaOH for 4 hours. Acidify to precipitate 5-(p-tolyl)2-furoic acid.
- Esterification: Reflux the acid in dry methanol with catalytic H_2SO_4 for 8 hours. Neutralize, extract, and recrystallize.

Protocol B: Microbroth Dilution Assay (Antimicrobial)

Standard: CLSI M07-A10

- Preparation: Dissolve test compound in DMSO (stock 10 mg/mL).
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Final conc: 0.5 - 256 $\mu\text{g/mL}$).
- Inoculation: Add 10 μL of bacterial suspension (adjusted to 5×10^5 CFU/mL) to each well.
- Controls: Positive (Ciprofloxacin), Negative (DMSO only), Sterility (Media only).
- Incubation: 37°C for 18-24 hours.
- Readout: The lowest concentration showing no visible growth (turbidity) is the MIC.

Protocol C: MTT Cytotoxicity Assay

- Seeding: Seed cells (e.g., HeLa) in 96-well plates at 5×10^3 cells/well. Incubate 24h for attachment.
- Treatment: Add compound at varying concentrations (1 - 100 μM). Incubate for 48h.
- MTT Addition: Add 20 μL MTT solution (5 mg/mL in PBS). Incubate 4h at 37°C.
- Solubilization: Remove media. Add 100 μL DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm. Calculate IC_{50} using non-linear regression.

Future Outlook & Optimization

The p-tolyl furoate scaffold is a robust starting point but requires optimization for clinical viability.

- **Metabolic Stability:** The ester bond is susceptible to plasma esterases. Bioisosteric replacement with 1,2,4-oxadiazoles or amides is a recommended next step.
- **Potency Enhancement:** Introducing a halogen (F or Cl) on the p-tolyl ring (e.g., 3-chloro-4-methylphenyl) often improves potency by increasing lipophilicity and metabolic resistance.

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